

Tetraethylurea as a Green Solvent: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: **Tetraethylurea**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the utilization of **1,1,3,3-Tetraethylurea** (TEU) as a sustainable solvent in various chemical applications. As the chemical industry moves towards greener and more sustainable practices, TEU presents itself as a viable alternative to traditional polar aprotic solvents, offering a unique combination of properties that align with the principles of green chemistry.

Introduction to Tetraethylurea (TEU) as a Green Solvent

Tetraethylurea (TEU) is a colorless, liquid organic compound with the chemical formula C9H20N2O.^[1] It is a dialkylurea derivative that has garnered attention for its potential as a green solvent due to its low volatility, ability to dissolve a wide range of organic compounds, and its role as a stabilizing agent.^[2] These characteristics make it a promising substitute for conventional solvents like N,N-Dimethylformamide (DMF) and N-Methyl-2-pyrrolidone (NMP), which are facing increasing regulatory scrutiny due to their toxicity.^[3]

Key Advantages of TEU:

- **Reduced Volatility:** TEU has a high boiling point, which minimizes solvent loss through evaporation and reduces worker exposure to volatile organic compounds (VOCs).

- High Solubilizing Power: Its polar nature allows it to dissolve a variety of organic molecules, making it suitable for a range of chemical reactions.
- Increased Stability: TEU can act as a stabilizing agent for reactive intermediates and metal complexes.[2]
- Potential for Recyclability: Due to its high boiling point, TEU can be recovered and recycled, reducing waste and improving process economy.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of TEU is essential for its effective implementation as a solvent. The following table summarizes key properties of TEU and provides a comparison with commonly used polar aprotic solvents.

Property	Tetraethylurea (TEU)	N,N-Dimethylformamide (DMF)	N-Methyl-2-pyrrolidone (NMP)
CAS Number	1187-03-7[1]	68-12-2	872-50-4
Molecular Formula	C9H20N2O[1]	C3H7NO	C5H9NO
Molecular Weight	172.27 g/mol [1]	73.09 g/mol	99.13 g/mol
Boiling Point	211-213 °C[1]	153 °C	202 °C
Density	0.907 g/mL at 20 °C[1]	0.944 g/mL at 25 °C	1.028 g/mL at 25 °C
Flash Point	99 °C	58 °C	91 °C
Solubility in Water	Soluble	Miscible	Miscible

Safety and Environmental Profile

While TEU offers several advantages as a green solvent, it is crucial to consider its safety and environmental impact. The following table summarizes the available toxicological data for TEU and its close analog, Tetramethylurea (TMU), for which more extensive data is available.

Hazard Category	Tetraethylurea (TEU)	Tetramethylurea (TMU)
Acute Oral Toxicity	Not classified	Harmful if swallowed[4]
Skin Corrosion/Irritation	Causes skin irritation[5]	Shall not be classified as corrosive/irritant to skin[6]
Eye Damage/Irritation	Causes serious eye irritation[5]	Shall not be classified as seriously damaging to the eye or eye irritant[6]
Reproductive Toxicity	Data not available	May damage the unborn child[4]

Note: The environmental fate and biodegradability of TEU are not well-documented in publicly available literature. Further studies are required to fully assess its environmental impact.

Applications in Organic Synthesis

TEU's properties make it a suitable solvent for a variety of organic reactions, particularly those requiring polar aprotic conditions. Below are generalized protocols for common cross-coupling reactions, illustrating how TEU can be employed.

Suzuki-Miyaura Cross-Coupling

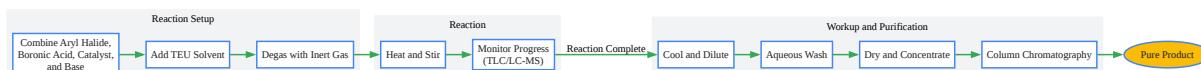
The Suzuki-Miyaura coupling is a cornerstone of C-C bond formation. TEU can serve as an effective solvent, facilitating the dissolution of reactants and catalyst complexes.

Generalized Protocol:

- To a reaction vessel, add the aryl halide (1.0 equiv), boronic acid or ester (1.2 equiv), and a palladium catalyst (e.g., Pd(PPh₃)₄, 0.02 equiv).
- Add a base (e.g., K₂CO₃, 2.0 equiv).
- Add TEU as the solvent (sufficient to dissolve reactants).
- Degas the mixture by bubbling with an inert gas (e.g., argon or nitrogen) for 15-20 minutes.

- Heat the reaction mixture to the desired temperature (e.g., 80-120 °C) and stir until the reaction is complete (monitor by TLC or LC-MS).
- Upon completion, cool the reaction to room temperature, dilute with an organic solvent (e.g., ethyl acetate), and wash with water.
- Dry the organic layer over anhydrous sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

Workflow Diagram:



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Suzuki-Miyaura Coupling Workflow

Heck Coupling

The Heck coupling is another powerful method for C-C bond formation, typically between an unsaturated halide and an alkene. TEU can be a suitable medium for this palladium-catalyzed reaction.

Generalized Protocol:

- In a reaction vessel, combine the aryl or vinyl halide (1.0 equiv), the alkene (1.5 equiv), a palladium catalyst (e.g., Pd(OAc)₂, 0.01 equiv), and a phosphine ligand (e.g., PPh₃, 0.02 equiv).
- Add a base (e.g., Et₃N, 2.0 equiv).
- Add TEU as the solvent.

- Degas the mixture with an inert gas.
- Heat the reaction mixture (e.g., 100-140 °C) with stirring until completion.
- After cooling, filter the reaction mixture to remove palladium salts.
- Dilute the filtrate with an organic solvent and wash with water and brine.
- Dry the organic phase, concentrate, and purify the product by chromatography.

Applications in Drug Development

TEU's ability to dissolve a wide range of organic compounds and its low toxicity profile make it an attractive solvent for various stages of drug development, including synthesis of active pharmaceutical ingredients (APIs) and formulation.

Peptide Synthesis

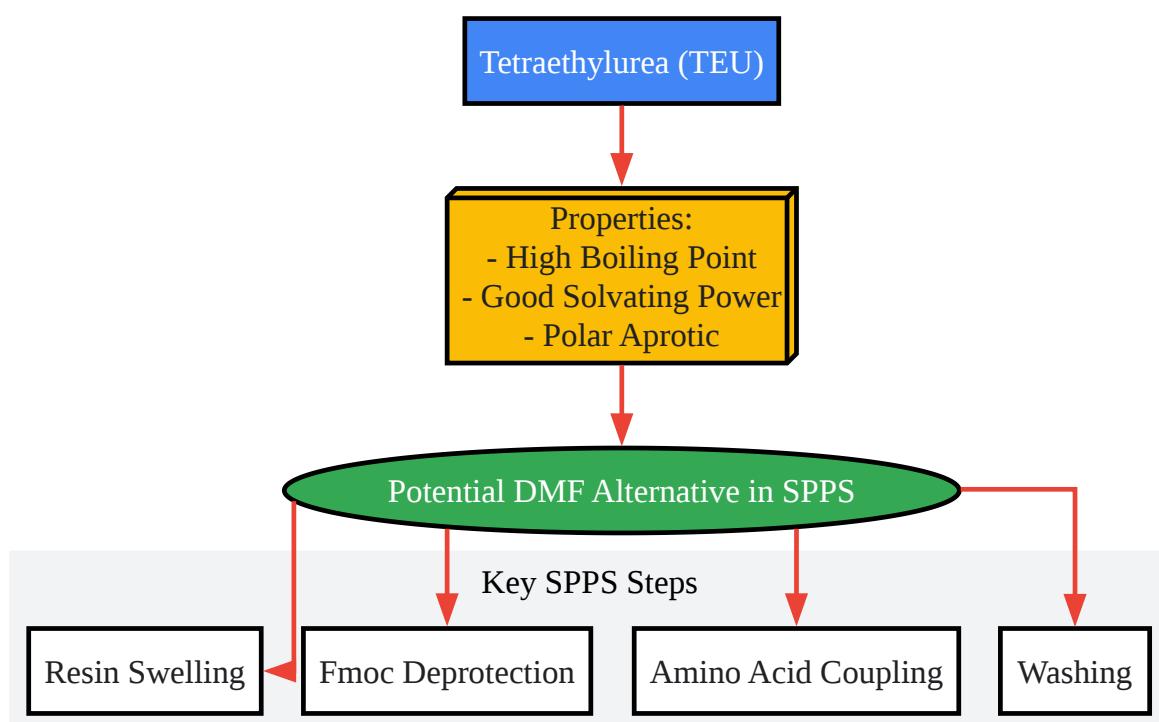
While specific protocols for using TEU in solid-phase peptide synthesis (SPPS) are not widely published, its properties suggest it could be a viable alternative to DMF.

Generalized Protocol for Fmoc-SPPS:

- Resin Swelling: Swell the resin (e.g., Rink Amide resin) in TEU for 1-2 hours.
- Fmoc Deprotection: Treat the resin with a solution of 20% piperidine in TEU for 5-10 minutes. Repeat this step.
- Washing: Wash the resin thoroughly with TEU.
- Amino Acid Coupling: In a separate vessel, activate the Fmoc-protected amino acid (3-5 equiv) with a coupling reagent (e.g., HBTU/HOBt or HATU) and a base (e.g., DIPEA) in TEU. Add this solution to the resin and agitate for 1-2 hours.
- Washing: Wash the resin with TEU.
- Repeat the deprotection, washing, and coupling steps for each amino acid in the sequence.

- Cleavage and Deprotection: After the final amino acid is coupled, wash the resin with DCM and dry. Treat the resin with a cleavage cocktail (e.g., TFA/TIS/H₂O) to cleave the peptide from the resin and remove side-chain protecting groups.
- Precipitation and Purification: Precipitate the crude peptide in cold diethyl ether, centrifuge, and purify by HPLC.

Logical Diagram of TEU in SPPS:



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TEU's Role in SPPS

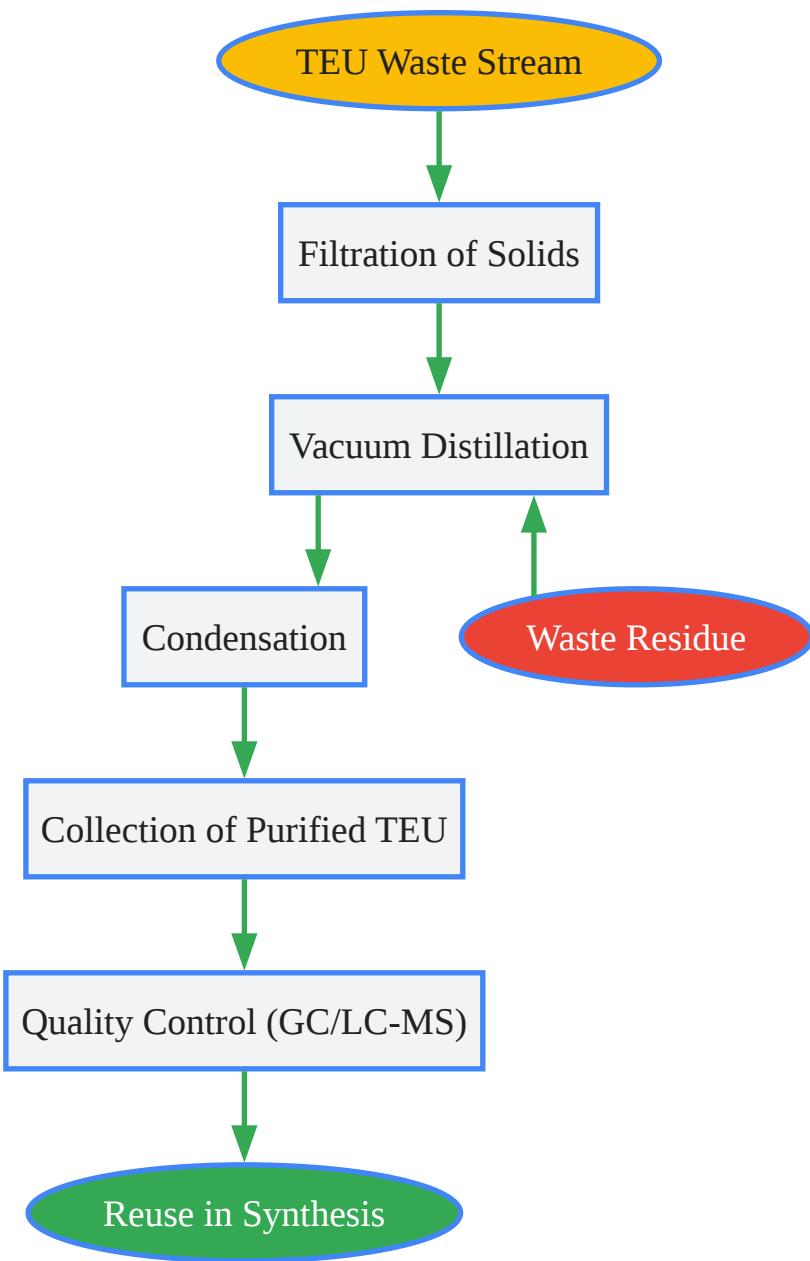
Solvent Recovery and Recycling

The high boiling point of TEU makes it a good candidate for recovery and recycling via distillation, which is a key principle of green chemistry.

Generalized Protocol for Solvent Recovery:

- Collection: Collect the TEU-containing waste stream from the reaction workup.
- Filtration: Filter the waste stream to remove any solid impurities.
- Distillation: Perform vacuum distillation to separate the lower-boiling impurities and the desired TEU. The specific vacuum and temperature will depend on the nature of the impurities.
- Condensation and Collection: Condense the purified TEU vapor and collect it in a clean receiving flask.
- Quality Control: Analyze the recovered TEU for purity (e.g., by GC or LC-MS) before reuse.

Workflow for Solvent Recovery:

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TEU Recovery and Recycling

Conclusion

Tetraethylurea shows significant promise as a green solvent for a variety of applications in research and development. Its favorable physical properties, combined with its potential for reduced toxicity compared to traditional polar aprotic solvents, make it a compelling alternative. However, further research is needed to fully characterize its environmental fate and to develop

and optimize specific reaction protocols to maximize its benefits. The information and generalized protocols provided in this document are intended to serve as a starting point for researchers interested in exploring the green chemistry applications of TEU.

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